An In-depth Technical Guide to 2-[4-(1,1-dimethylethoxy)phenyl]ethanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Butoxyphenyl)ethanol*
CAS No.:	*27078-63-3*
Cat. No.:	*B1330691*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol, a molecule of significant interest in pharmaceutical sciences and organic synthesis. This document, intended for a scientific audience, delves into the compound's nomenclature, chemical properties, synthesis, analytical characterization, and its known and potential applications, particularly within the realm of drug development.

Nomenclature and Chemical Identity

2-[4-(1,1-dimethylethoxy)phenyl]ethanol is a substituted phenylethanol derivative. The presence of a tert-butoxy group on the phenyl ring significantly influences its chemical and physical properties. A comprehensive understanding of its various synonyms and identifiers is crucial for effective literature and database searches.

Table 1: Synonyms and Identifiers for 2-[4-(1,1-dimethylethoxy)phenyl]ethanol

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Identifier Type	Identifier
IUPAC Name	2-[4-(1,1-dimethylethoxy)phenyl]ethanol
CAS Registry Number	123195-72-2[1][2]
Molecular Formula	C12H18O2[1][2][3]
Molecular Weight	194.27 g/mol [1][2][3]
Synonyms	4-tert-Butoxyphenethyl alcohol[1], 2-(4-tert-Butoxy-phenyl)-ethanol[1], 4-(1,1-Dimethylethoxy)-Benzeneethanol[2], Benzeneethanol, 4-(1,1-dimethylethoxy)-[2], Metoprolol Impurity 40
InChI	InChI=1S/C12H18O2/c1-12(2,3)14-11-6-4-10(5-7-11)8-9-13/h4-7,13H,8-9H2,1-3H3[1][3]
InChIKey	OKZWTCSMYPNPCS-UHFFFAOYSA-N[1][3]
SMILES	CC(C)(C)OC1=CC=C(C=C1)CCO[3]

Physicochemical Properties

The physicochemical properties of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol are largely dictated by the interplay between the hydrophilic ethanol side chain and the lipophilic tert-butoxy-substituted phenyl ring.

Table 2: Physicochemical Properties of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol

Property	Value	Source
Physical Form	Yellow Liquid	[1]
Purity	96%	[1]
Storage Temperature	Refrigerator	
Solubility	Chloroform (Slightly), Methanol (Slightly)	

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Synthesis and Manufacturing

The synthesis of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol can be achieved through a variety of organic synthesis routes. A common and effective method involves the Grignard reaction, a powerful tool for carbon-carbon bond formation.

Grignard Reaction-Based Synthesis

A plausible and scalable synthesis route involves the reaction of a Grignard reagent, prepared from a protected p-halophenol, with ethylene oxide. The tert-butyl group serves as a robust protecting group for the phenolic hydroxyl, stable under the basic conditions of Grignard reagent formation and reaction, yet readily removable under mild acidic conditions if the free phenol is the desired final product.

A detailed, step-by-step methodology for this synthesis is provided below, based on established chemical principles for the preparation of similar phenethyl alcohols.[4]

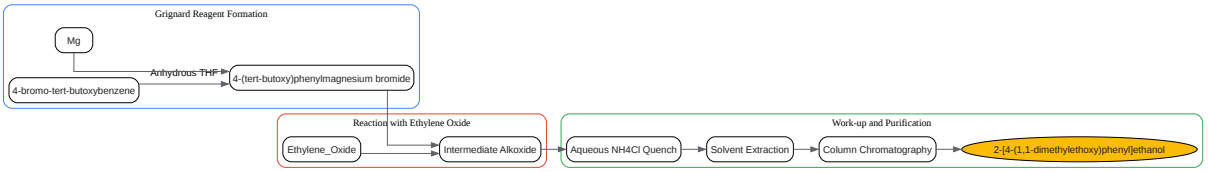
Experimental Protocol: Synthesis of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol

- Preparation of the Grignard Reagent:
    - In a flame-dried, three-necked flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings.
    - Add a small crystal of iodine to activate the magnesium.
    - Dissolve 4-bromo-tert-butoxybenzene in anhydrous tetrahydrofuran (THF) and add it to the dropping funnel.
    - Add a small portion of the halide solution to the magnesium. The reaction is initiated, as evidenced by heat evolution and the disappearance of the iodine color.
    - Once the reaction has started, add the remaining halide solution dropwise at a rate that maintains a gentle reflux.
    - After the addition is complete, continue to stir the reaction mixture at room temperature until the magnesium is consumed.

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- Reaction with Ethylene Oxide:
  - Cool the Grignard reagent solution in an ice bath.
  - Slowly bubble ethylene oxide gas through the solution or add a pre-cooled solution of ethylene oxide in anhydrous THF. This reaction is highly exothermic and requires careful temperature control.
  - After the addition of ethylene oxide is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Work-up and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate.
  - Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
  - Remove the solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to yield pure 2-[4-(1,1-dimethylethoxy)phenyl]ethanol.

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Caption: Synthesis workflow for 2-[4-(1,1-dimethylethoxy)phenyl]ethanol.

Analytical Characterization

The identity and purity of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol are typically confirmed using a combination of spectroscopic and chromatographic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of this molecule.

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the tert-butyl group (a singlet at approximately 1.3 ppm), the aromatic protons (two doublets in the aromatic region, indicative of para-substitution), and the two methylene groups of the ethanol side chain (two triplets, one for the CH_2 adjacent to the aromatic ring and one for the CH_2-OH group). The hydroxyl proton will appear as a broad singlet, and its chemical shift is dependent on the solvent and concentration.

- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the quaternary carbon and the three equivalent methyl carbons of the tert-butyl group, the aromatic carbons (with

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C-O and C-Cipso carbons appearing at lower field), and the two methylene carbons of the ethanol side chain.

While experimental spectra for the exact title compound are not readily available in public domains, data for the structurally similar 2-(4-tert-butylphenoxy)ethanol can provide a reference for expected chemical shifts.[5]

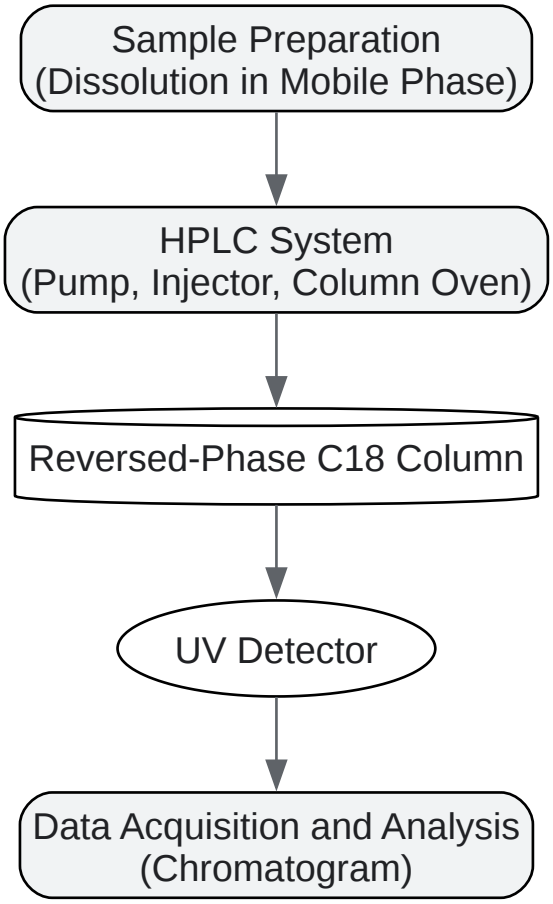
High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC is the method of choice for assessing the purity of 2-[4-(1,1-dimethylethoxy)phenyl]ethanol and for its quantification in various matrices.

Experimental Protocol: HPLC Method Development

- Column Selection: A C18 stationary phase is typically suitable for the separation of this compound due to its moderate polarity.
- Mobile Phase: A gradient elution using a mixture of an aqueous phase (e.g., water with a small amount of acid like formic acid or trifluoroacetic acid to improve peak shape) and an organic modifier (e.g., acetonitrile or methanol) is recommended.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the phenyl ring (typically around 220-280 nm) is appropriate.
- Method Validation: The developed method should be validated according to ICH guidelines for parameters such as specificity, linearity, accuracy, precision, and robustness.

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Caption: A typical workflow for HPLC analysis.

Applications and Biological Significance

Pharmaceutical Impurity

2-[4-(1,1-dimethylethoxy)phenyl]ethanol is recognized as a process impurity in the synthesis of Metoprolol, a widely used beta-blocker for the treatment of cardiovascular diseases.[1][2][6][7][8] As such, its synthesis and characterization are important for the quality control of Metoprolol active pharmaceutical ingredient (API) and its formulated products. Regulatory agencies require the identification and quantification of such impurities to ensure the safety and efficacy of the final drug product.

Potential Biological Activities

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While direct biological studies on 2-[4-(1,1-dimethylethoxy)phenyl]ethanol are limited in the public literature, its structural features suggest potential for various biological activities. The presence of a substituted phenolic moiety is a common feature in many biologically active molecules.

The structurally related compound, 2,4-di-tert-butylphenol, has been extensively studied and shown to possess a broad range of biological activities, including:

- Antioxidant: The phenolic hydroxyl group can act as a hydrogen donor to scavenge free radicals.
- Anti-inflammatory: It can modulate inflammatory pathways.
- Anticancer: It has demonstrated cytotoxic effects against various cancer cell lines.
- Antimicrobial: It exhibits activity against a range of bacteria and fungi.

The tert-butyl group in these molecules can enhance their lipophilicity, potentially improving membrane permeability and bioavailability. It can also provide steric hindrance, which may influence the molecule's interaction with biological targets and protect it from metabolic degradation.

Given these precedents, 2-[4-(1,1-dimethylethoxy)phenyl]ethanol represents an interesting scaffold for further investigation in drug discovery programs. Its potential as an antioxidant, anti-inflammatory, or antimicrobial agent warrants exploration.

Safety and Toxicology

Specific toxicological data for 2-[4-(1,1-dimethylethoxy)phenyl]ethanol is not extensively available. However, information on related compounds can provide an initial assessment of its potential hazards.

- Phenethyl alcohol: This parent compound is known to be an irritant to the eyes, skin, and respiratory tract.[6][9] It may also have effects on the central nervous system.
- tert-Butyl Alcohol: This compound has low acute oral toxicity but can cause irritation to the skin and eyes.[7] Chronic exposure in animal studies has been linked to kidney and thyroid

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effects.[10]

Based on this information, it is prudent to handle 2-[4-(1,1-dimethylethoxy)phenyl]ethanol with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area.

Conclusion

2-[4-(1,1-dimethylethoxy)phenyl]ethanol is a molecule with established importance as a pharmaceutical impurity and potential for broader applications in chemical and biological research. This guide has provided a comprehensive overview of its chemical identity, synthesis, analytical characterization, and potential biological significance. Further research into the biological activities of this compound is warranted to fully explore its therapeutic potential.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-[4-(1,1-dimethylethoxy)phenyl]ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330691/docs#an-in-depth-technical-guide-to-2-4-1-1-dimethylethoxy-phenyl-ethanol]

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